

# A Comparative Guide to the Telencephalin (ICAM-5) Gene Sequence Across Species

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## Compound of Interest

Compound Name: *telencephalin*

Cat. No.: *B1174750*

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This guide provides a comprehensive cross-species comparison of the **telencephalin** (ICAM-5) gene and its protein product. **Telencephalin** is a neuronal cell adhesion molecule predominantly expressed in the telencephalon, the most rostral part of the vertebrate brain. It plays a crucial role in dendritic morphogenesis, synapse formation, and plasticity, making it a molecule of significant interest in neuroscience and drug development for neurological disorders.

## Quantitative Data Summary

The following table summarizes key quantitative data for the **telencephalin** gene and protein across selected vertebrate species. This information is essential for understanding the evolutionary conservation and potential functional divergence of this important neuronal molecule.

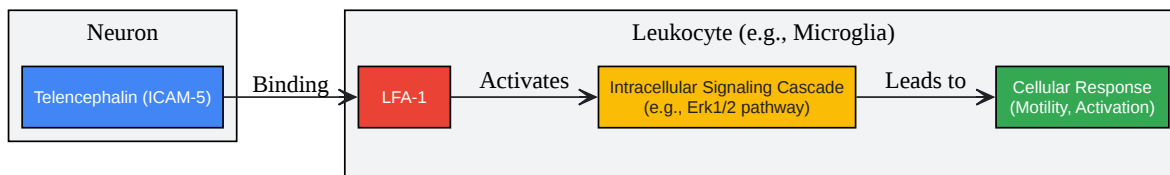
Feature	Human (Homo sapiens)	Mouse (Mus musculus)	Rat (Rattus norvegicus)	Zebrafish (Danio rerio)
Gene Symbol	ICAM5	Icam5	Icam5	icam5
NCBI Gene ID	<a href="#">[1]</a> (--INVALID-LINK--)	<a href="#">[2]</a> (--INVALID-LINK--)	<a href="#">[3]</a> (--INVALID-LINK--)	<a href="#">[4]</a> (--INVALID-LINK--)
Protein Accession	--INVALID-LINK--	--INVALID-LINK--	--INVALID-LINK--	--INVALID-LINK--
Protein Length (amino acids)	924 <a href="#">[5]</a>	917 <a href="#">[5]</a>	917	898
Sequence Identity to Human (%)	100%	~82%	~81%	~45%

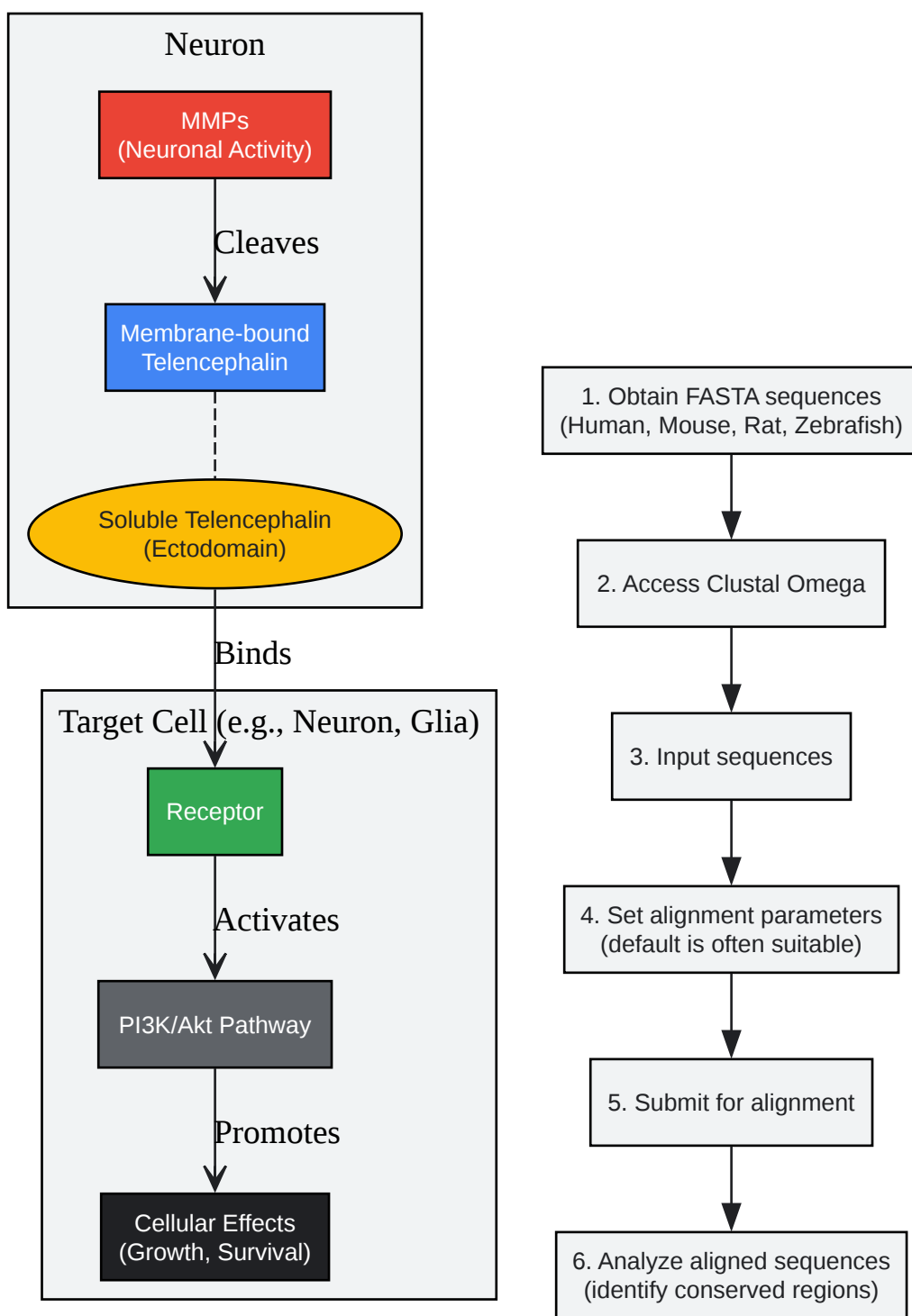
## Signaling Pathways and Interactions

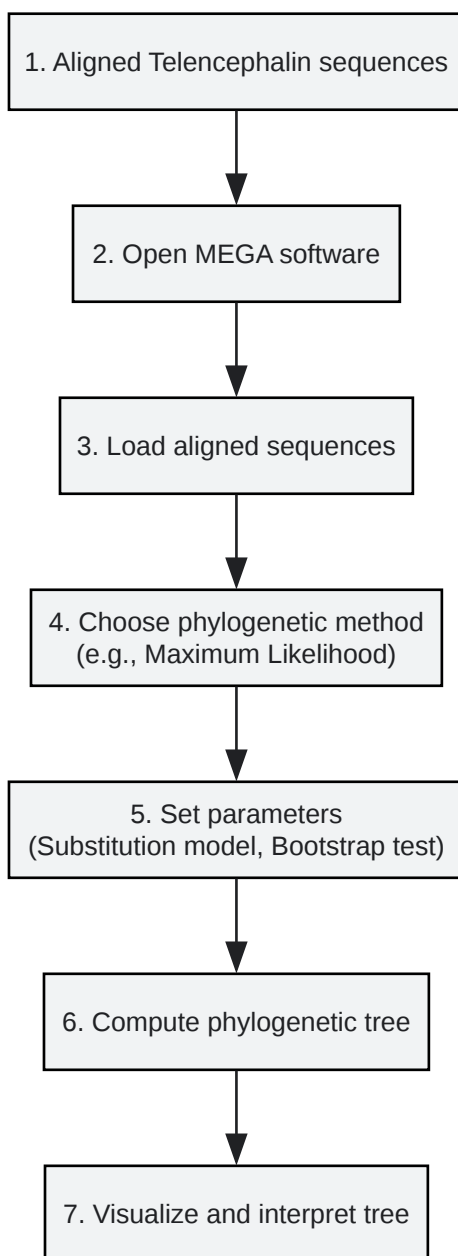
**Telencephalin** is involved in intricate signaling pathways that modulate neuronal structure and function. Two key interaction pathways have been identified: interaction with Lymphocyte Function-Associated Antigen-1 (LFA-1) and a signaling cascade initiated by the shedding of its extracellular domain.

### Telencephalin Interaction with LFA-1

**Telencephalin**, expressed on the surface of neurons, can interact with the integrin LFA-1, which is present on leukocytes such as microglia. This interaction is implicated in neuro-immune communication and may play a role in neuroinflammatory processes. The binding of **telencephalin** to LFA-1 can trigger downstream signaling cascades in the immune cell, influencing its motility and activation state.







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## References

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